

An In-depth Technical Guide to Fanetizole Solubility and Stability Testing

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Compound of Interest		
Compound Name:	Fanetizole	
Cat. No.:	B1215343	Get Quote

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Disclaimer: This document provides a comprehensive technical framework for conducting solubility and stability testing of **Fanetizole**. Due to the limited availability of specific experimental data for **Fanetizole** in publicly accessible literature, this guide presents generalized protocols and best practices based on regulatory guidelines and common pharmaceutical development procedures. Researchers are advised to adapt these methodologies to their specific laboratory conditions and analytical capabilities.

Introduction to Fanetizole

Fanetizole is a compound that has been investigated for its immunoregulating activity.[1] As with any active pharmaceutical ingredient (API), a thorough understanding of its physicochemical properties, particularly solubility and stability, is paramount for the development of a safe, effective, and stable pharmaceutical product. This guide outlines the essential studies required to characterize the solubility and stability profile of **Fanetizole**, in alignment with the standards expected by regulatory bodies such as the International Council for Harmonisation (ICH).

Physicochemical Properties of Fanetizole

A summary of the known physicochemical properties of **Fanetizole** is presented in the table below. This information is fundamental for the design of subsequent experiments.



Property	Value
Chemical Name	4-Phenyl-N-(2-phenylethyl)-1,3-thiazol-2-amine[1]
CAS Number	79069-94-6[1]
Molecular Formula	C17H16N2S[1]
Molecular Weight	280.39 g/mol [1]
Appearance	Solid powder[2]

Solubility Testing

The solubility of an API is a critical determinant of its bioavailability and plays a crucial role in formulation development. Determining the solubility of **Fanetizole** in a variety of solvents and pH conditions is an essential first step.

Quantitative Solubility Data

The following table should be used to record the experimentally determined solubility of **Fanetizole** in various pharmaceutically relevant solvents at controlled temperatures. It is recommended to test solubility at both ambient temperature (e.g., 25 °C) and refrigerated temperature (e.g., 4 °C).



Solvent / Medium	Temperature (°C)	Solubility (mg/mL)	Method of Analysis
Purified Water	HPLC-UV		
0.1 M HCl (pH 1.2)	HPLC-UV	_	
Acetate Buffer (pH 4.5)	HPLC-UV		
Phosphate Buffer (pH 6.8)	HPLC-UV		
Phosphate Buffer (pH 7.4)	HPLC-UV	_	
Ethanol	HPLC-UV	_	
Propylene Glycol	HPLC-UV	_	
Polyethylene Glycol 400	HPLC-UV	_	
Dimethyl Sulfoxide (DMSO)	HPLC-UV	_	

Note: Fanetizole mesylate has been reported to be soluble in DMSO.

Experimental Protocol for Equilibrium Solubility Determination

This protocol describes a general method for determining the equilibrium solubility of a compound.

Objective: To determine the saturation solubility of **Fanetizole** in various solvents.

Materials:

- Fanetizole API
- Selected solvents (as listed in the table above)



- Vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- · High-Performance Liquid Chromatography (HPLC) system with UV detector
- Analytical balance
- · Volumetric flasks and pipettes

Procedure:

- Add an excess amount of Fanetizole to a vial containing a known volume of the selected solvent. The excess solid should be clearly visible.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After the incubation period, visually inspect the vials to confirm the presence of undissolved solid.
- Centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet the undissolved solid.
- Carefully withdraw an aliquot of the supernatant and filter it through a syringe filter into a clean vial.
- Dilute the filtered solution with a suitable solvent (usually the mobile phase of the HPLC method) to a concentration within the linear range of the analytical method.
- Analyze the diluted sample by a validated HPLC-UV method to determine the concentration of Fanetizole.





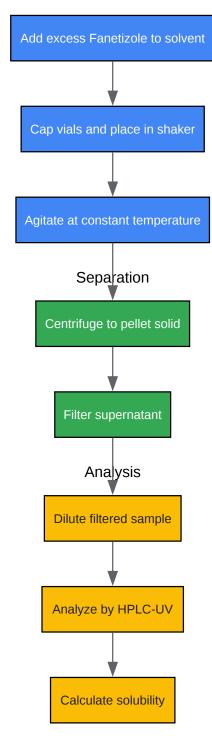


• Calculate the solubility in mg/mL by accounting for the dilution factor.

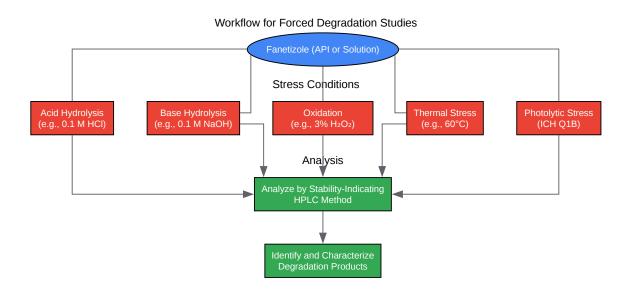


Workflow for Equilibrium Solubility Determination

Sample Preparation







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References

- 1. Fanetizole Wikipedia [en.wikipedia.org]
- 2. medkoo.com [medkoo.com]
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